

A Comprehensive Technical Guide to the Safe Handling of Vanadyl Oxalate

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Compound of Interest

Compound Name: Vanadyl oxalate

Cat. No.: B1144279

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential safety precautions and detailed protocols for the handling of **vanadyl oxalate** in a laboratory setting. Adherence to these guidelines is critical to mitigate risks and ensure a safe research environment. **Vanadyl oxalate**, while a valuable reagent in various chemical syntheses and research applications, presents notable health hazards that necessitate careful handling and a thorough understanding of its toxicological profile.

Hazard Identification and Toxicological Data

Vanadyl oxalate is classified as harmful if swallowed or inhaled, causes serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} In the absence of specific toxicological data for **vanadyl oxalate**, information for the closely related compound, vanadyl sulfate, and general vanadium compounds are provided for risk assessment.

Quantitative Health and Safety Data

Parameter	Value	Compound/Element	Source
Oral LD50 (Rat)	448 - 467.2 mg/kg	Vanadyl Sulfate	[4][5][6]
Dermal LD50 (Rabbit)	4450 mg/kg	Vanadyl Sulfate	[5][6]
OSHA PEL (Ceiling)	0.5 mg/m ³ (respirable dust, as V ₂ O ₅)	Vanadium Pentoxide	[7][8][9]
OSHA PEL (Ceiling)	0.1 mg/m ³ (fume, as V ₂ O ₅)	Vanadium Pentoxide	[9][10]
NIOSH REL (Ceiling, 15-min)	0.05 mg/m ³ (as V)	Vanadium Compounds	[7][8][9][11][12]
ACGIH TLV (TWA, 8-hr)	0.05 mg/m ³ (inhalable fraction, as V)	Vanadium Pentoxide	[9][13]
IDLH	35 mg/m ³ (as V)	Vanadium	[11][12]

Disclaimer: The LD50 values provided are for vanadyl sulfate and should be used as an estimation of the potential toxicity of **vanadyl oxalate**. The Permissible Exposure Limits (PEL), Recommended Exposure Limits (REL), Threshold Limit Values (TLV), and Immediately Dangerous to Life or Health (IDLH) concentrations are for vanadium compounds in general and should be strictly adhered to when handling **vanadyl oxalate**.

Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls and personal protective equipment are paramount to minimize exposure to **vanadyl oxalate**.

Engineering Controls:

- Ventilation: All work with **vanadyl oxalate**, particularly when handling the solid powder or creating solutions, must be conducted in a well-ventilated area. A certified chemical fume hood is mandatory to prevent the inhalation of dust or aerosols.

- Safety Showers and Eyewash Stations: Easily accessible and fully functional safety showers and eyewash stations are essential in any laboratory where **vanadyl oxalate** is handled.

Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles that conform to EN 166 (EU) or NIOSH (US) standards are required.^[2] A face shield should be worn in situations where there is a higher risk of splashing.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat.^[2] For larger quantities or when there is a significant risk of contact, impervious clothing should be worn.^[2]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below the occupational exposure limits, a NIOSH-approved respirator with an appropriate particulate filter must be used.^[7]

Safe Handling and Storage Protocols

Handling:

- Avoid the formation of dust and aerosols.
- Do not breathe dust, fumes, gas, mist, vapors, or spray.^{[1][2]}
- Wash hands and any exposed skin thoroughly after handling.^{[1][2]}
- Do not eat, drink, or smoke in areas where **vanadyl oxalate** is handled or stored.^{[1][2]}

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[2]
- Keep away from incompatible materials such as strong bases and oxidizing agents. Contact with strong bases can cause precipitation.
- Store in a locked cabinet or other secure area to prevent unauthorized access.^{[1][2]}

First-Aid Measures

In the event of exposure to **vanadyl oxalate**, immediate and appropriate first-aid is crucial.

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.^[2]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.^{[1][2]}
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.^[2]

Spill and Waste Disposal Procedures

Spill Response:

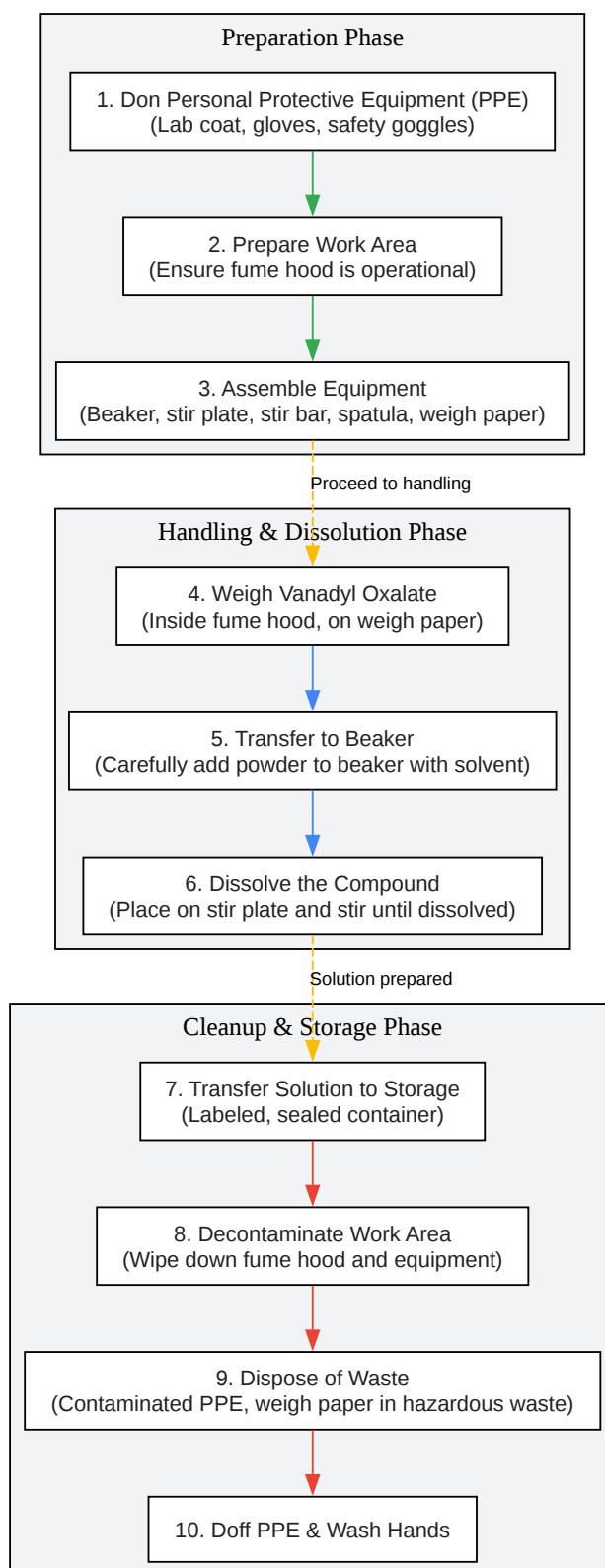
- Evacuate the area and prevent entry of unnecessary personnel.
- Wear appropriate PPE, including respiratory protection.
- Carefully sweep up solid spills to avoid creating dust.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, sealed container for disposal.
- Do not allow the material to enter drains or waterways.

Waste Disposal:

- Dispose of **vanadyl oxalate** waste and contaminated materials in accordance with all applicable federal, state, and local regulations.
- Waste should be treated as hazardous chemical waste.

Experimental Workflow: Preparation of an Aqueous Vanadyl Oxalate Solution

The following diagram outlines the standard operating procedure for the safe preparation of an aqueous **vanadyl oxalate** solution in a laboratory setting. Adherence to this workflow is essential to minimize exposure and ensure a controlled experimental process.



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Workflow for the safe preparation of an aqueous **vanadyl oxalate** solution.

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